Technical Monograph: 3-(3-Bromophenyl)propan-1-amine

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Compound of Interest

Compound Name:	*3-(3-Bromophenyl)propan-1-amine*
CAS No.:	*174689-12-4*
Cat. No.:	*B062540*

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CAS Number: 174689-12-4 (Free Base) | Primary Application: Bifunctional Linker & Pharmacophore Scaffold

Executive Summary

3-(3-Bromophenyl)propan-1-amine is a critical intermediate in medicinal chemistry, serving as a "privileged linker" scaffold. Its structural value lies in its dual functionality: a primary amine for amide/sulfonamide coupling and a meta-substituted aryl bromide ready for late-stage transition metal catalysis (Suzuki, Buchwald-Hartwig).

This guide addresses the specific challenges of working with this molecule: preserving the aryl-bromide motif during synthesis and leveraging its geometry for GPCR and kinase inhibitor design.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

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Property	Specification
CAS Number (Free Base)	174689-12-4
CAS Number (HCl Salt)	1269151-20-3
IUPAC Name	3-(3-Bromophenyl)propan-1-amine
Molecular Formula	C H BrN
Molecular Weight	214.10 g/mol
Appearance	Colorless to pale yellow oil (Free Base); White solid (HCl)
Boiling Point	~280°C (Predicted)
Solubility	Soluble in DCM, MeOH, DMSO; HCl salt soluble in water
pKa (Predicted)	~10.5 (Primary Amine)
SMILES	NCCCC1=CC=CC(Br)=C1

Strategic Synthesis: The "Halogen Retention" Protocol

The primary synthetic challenge with CAS 174689-12-4 is reducing the propyl backbone precursors without debrominating the aromatic ring. Catalytic hydrogenation (Pd/C, H

) often leads to hydrodehalogenation (loss of Br).

Recommended Route: Amidation of 3-(3-Bromophenyl)propionic acid followed by chemoselective Borane reduction.

Experimental Workflow (Step-by-Step)

Step 1: Amide Formation

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- Charge: Dissolve 3-(3-Bromophenyl)propionic acid (CAS 42287-90-1) in anhydrous DCM.
- Activate: Add 1.1 eq. oxalyl chloride and a catalytic drop of DMF. Stir at 0°C for 1 hr until gas evolution ceases.
- Aminate: Cool to -10°C. Sparge with excess ammonia gas (NH

) or add NH

  OH solution vigorously.
- Isolate: Wash with water, dry organics (MgSO

  ), and concentrate to yield the primary amide.

Step 2: Chemoselective Reduction Critique: LiAlH

can be used, but Borane-THF (BH

·THF) is superior for preserving aryl halides.

- Reduction: Dissolve the amide in anhydrous THF under N

  .
- Add: Dropwise addition of BH

  ·THF (1.0 M, 3.0 eq) at 0°C.
- Reflux: Heat to mild reflux (65°C) for 4–6 hours to ensure complete reduction of the carbonyl.
- Quench (Critical): Cool to 0°C. Carefully add MeOH to destroy excess borane. Then add 6M HCl and reflux for 1 hour to break the boron-amine complex.
- Workup: Basify with NaOH to pH >12, extract into DCM, and convert to HCl salt for storage.

Synthesis Logic Diagram

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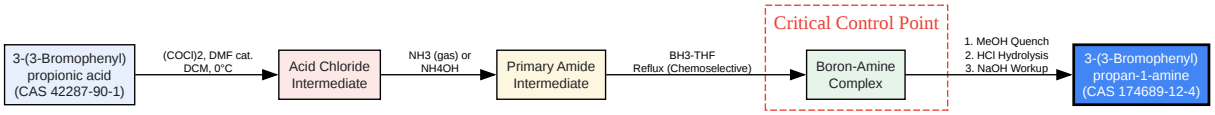

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Figure 1: Chemoselective synthesis pathway avoiding hydrodehalogenation.

Medicinal Chemistry Applications

This molecule is not just a building block; it is a pharmacophore spacer. The 3-carbon (propyl) chain provides optimal flexibility for ligands binding to GPCRs (e.g., Histamine H3, Serotonin 5-HT) where the basic amine interacts with a conserved aspartate residue, and the aromatic ring occupies a hydrophobic pocket.

Core Application Areas

- Fragment-Based Drug Discovery (FBDD): Used as a "growing" vector. The bromine atom allows researchers to screen the amine fragment first, then "grow" the molecule via Suzuki couplings to explore adjacent sub-pockets.
- PROTAC Linkers: The propyl chain serves as a short, rigid linker connecting an E3 ligase ligand to a target protein warhead.
- Kinase Inhibitors: The meta-bromo position mimics the "hinge binder" geometry or solvent-front interactions in ATP-competitive inhibitors.

Application Logic Diagram

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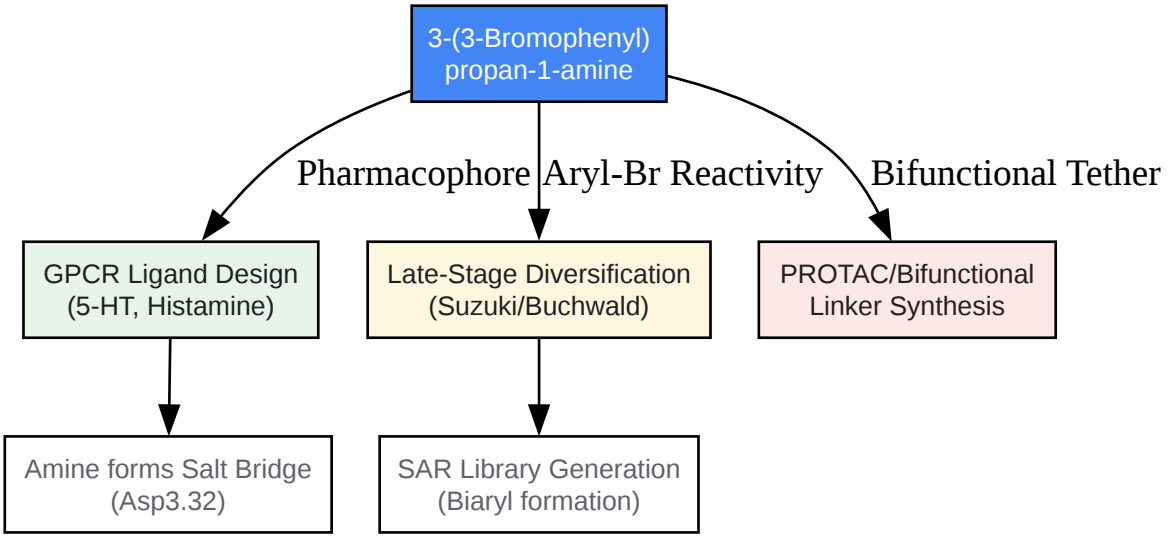

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Figure 2: Strategic utility in drug design workflows.

Handling, Safety, & Stability (SDS Summary)

Signal Word:WARNING

Hazard Class	Code	Description
Acute Toxicity	H302	Harmful if swallowed.[1][2]
Skin Irritation	H315	Causes skin irritation.[1][2][3][4][5]
Eye Irritation	H319	Causes serious eye irritation.[1][2][4][5]
STOT-SE	H335	May cause respiratory irritation.[1][2][3][5][6]

Storage Protocol:

- Atmosphere: Store under inert gas (Argon/Nitrogen). The free base effectively absorbs CO from the air to form carbamates.

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- Temperature: 2–8°C recommended.
- Stability: The aryl bromide is stable to standard acid/base workups but sensitive to palladium contamination (which may catalyze premature coupling).

References

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